

A Comparative Analysis of 4-Ethoxybenzoic Acid: Experimental Data vs. Computational Predictions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethoxybenzoic acid

Cat. No.: B1664171

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the experimentally determined and computationally predicted properties of **4-Ethoxybenzoic acid** (CAS No: 619-86-3). This document is intended to serve as a valuable resource for researchers in organic synthesis, pharmaceutical development, and materials science by presenting a clear, side-by-side analysis of its physicochemical and pharmacological characteristics. All quantitative data is summarized for ease of comparison, and detailed experimental protocols for key properties are provided.

Physicochemical and Pharmacological Properties

4-Ethoxybenzoic acid is a versatile aromatic carboxylic acid utilized as an intermediate in the synthesis of pharmaceuticals, polymers, and liquid crystals.^{[1][2]} Its ethoxy group enhances solubility and reactivity, making it a valuable building block in drug development, particularly in the formulation of anti-inflammatory and analgesic agents.^[3]

A critical aspect of utilizing **4-Ethoxybenzoic acid** in research and development is a thorough understanding of its properties. The following table cross-references experimentally measured values with computationally predicted data for key parameters.

Property	Experimental Value	Predicted Value
Molecular Formula	C ₉ H ₁₀ O ₃ [3][4]	-
Molecular Weight	166.17 g/mol [5][6], 166.18 g/mol [3]	166.17 g/mol
Appearance	White crystalline powder[3]	-
Melting Point	195-201 °C[3], 197-199 °C[2] [5][7][8], 199.6 °C[6]	-
Boiling Point	No data available	291.2 °C @ 760 mmHg[4][9], 254.38 °C (rough estimate)[2] [7]
Water Solubility	583 mg/L at 25°C[2][7]	583.1 mg/L at 25°C[9]
pKa	4.49[6]	4.49 ± 0.10[2][7]
LogP (Octanol/Water)	No data available	2.39[2][7][9]

Experimental Protocols

The following sections detail the standard methodologies for determining the key experimental properties of **4-Ethoxybenzoic acid**.

Melting Point Determination (Capillary Method)

The melting point of **4-Ethoxybenzoic acid** is determined using the capillary method, a standard technique for assessing the purity of a crystalline solid.

- **Sample Preparation:** A small amount of dry, powdered **4-Ethoxybenzoic acid** is packed into a capillary tube, which is sealed at one end. The solid is compacted at the bottom of the tube.
- **Apparatus:** A melting point apparatus with a heated metal block and a magnified viewing lens is used.
- **Procedure:**

- The capillary tube is inserted into the heating block of the apparatus.
- The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point.
- The heating rate is then reduced to 1-2°C per minute to allow for accurate observation.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has transformed into a clear liquid is recorded as the end of the melting range. A sharp melting range (e.g., 0.5-2°C) is indicative of a high-purity compound.

Water Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely recognized technique for determining the thermodynamic solubility of a compound in a specific solvent.

- Materials: An excess amount of solid **4-Ethoxybenzoic acid**, distilled or deionized water, a constant temperature shaker bath, and a suitable analytical method for quantification (e.g., UV-Vis spectrophotometry or HPLC).
- Procedure:
 - An excess of **4-Ethoxybenzoic acid** is added to a known volume of water in a sealed flask.
 - The flask is agitated in a constant temperature bath (e.g., 25°C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.
 - After equilibration, the suspension is allowed to stand to permit the undissolved solid to settle.
 - A sample of the supernatant is carefully withdrawn and filtered to remove any undissolved particles.

- The concentration of **4-Ethoxybenzoic acid** in the clear filtrate is then determined using a calibrated analytical method. This concentration represents the aqueous solubility of the compound at the specified temperature.

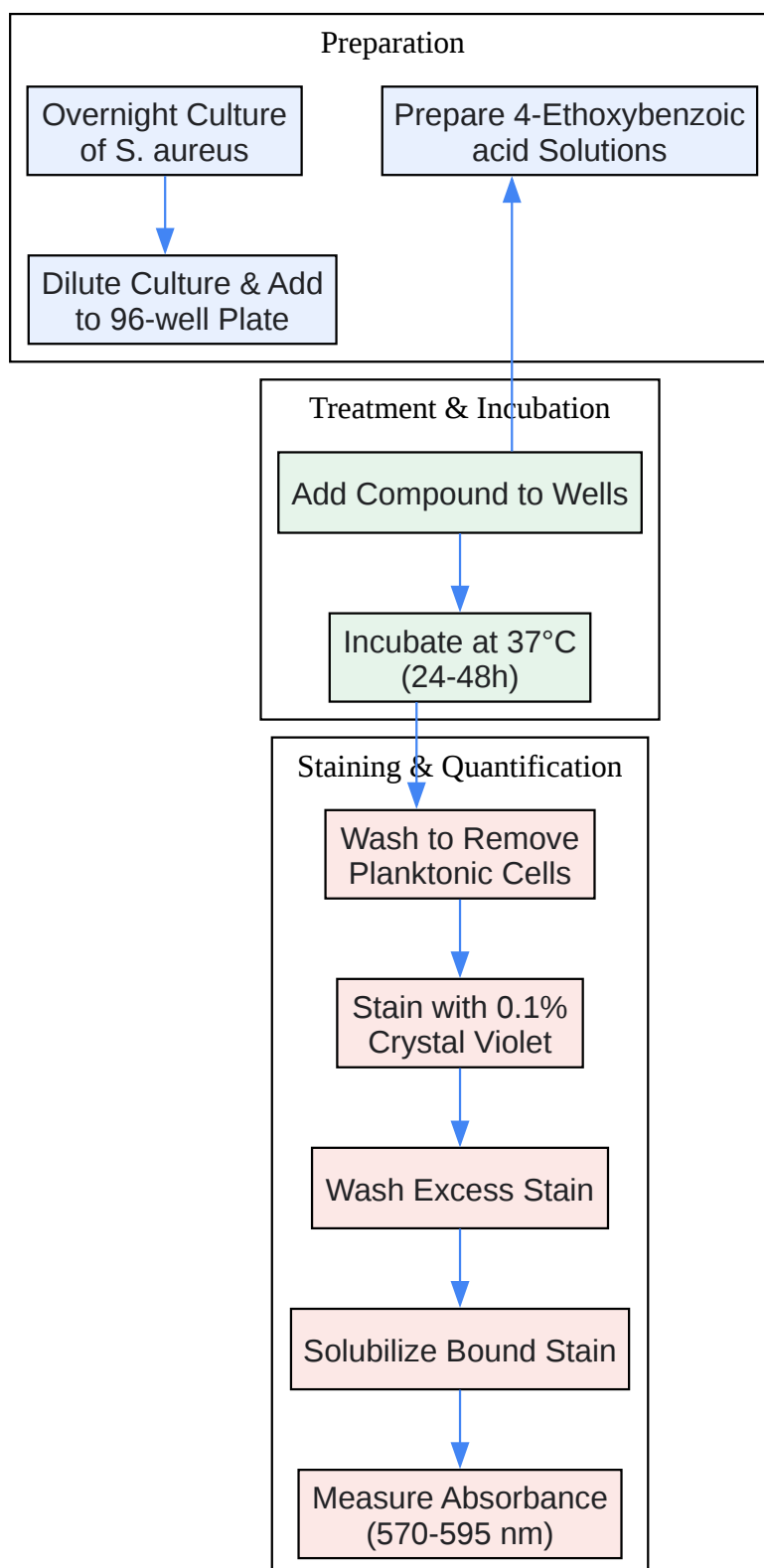
Anti-Biofilm Activity Assay (Crystal Violet Method)

Recent studies have highlighted the potential of **4-Ethoxybenzoic acid** as an anti-biofilm agent against *Staphylococcus aureus*.^[10] The crystal violet assay is a common method to quantify biofilm formation.

- Microorganism and Culture Conditions: *Staphylococcus aureus* is grown in a suitable broth medium (e.g., Tryptic Soy Broth) overnight at 37°C.
- Procedure:
 - The overnight bacterial culture is diluted and added to the wells of a 96-well microtiter plate.
 - **4-Ethoxybenzoic acid**, dissolved in a suitable solvent (e.g., DMSO), is added to the wells at various concentrations. Control wells containing bacteria without the compound and wells with media only are included.
 - The plate is incubated at 37°C for 24-48 hours to allow for biofilm formation.
 - After incubation, the planktonic (free-floating) bacteria are gently removed, and the wells are washed with a buffer solution (e.g., PBS) to remove non-adherent cells.
 - The remaining biofilm is stained with a 0.1% crystal violet solution for 15-30 minutes.
 - The excess stain is washed away, and the plate is allowed to dry.
 - The crystal violet bound to the biofilm is solubilized with a solvent such as 30% acetic acid or ethanol.
 - The absorbance of the solubilized stain is measured using a microplate reader (typically at a wavelength of 570-595 nm). The absorbance is directly proportional to the amount of biofilm formed, allowing for the quantification of biofilm inhibition by **4-Ethoxybenzoic acid**.

Visualizing Experimental Workflows

The following diagram illustrates the workflow for the crystal violet-based biofilm inhibition assay.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Shake-Flask Solubility Assay - Enamine [enamine.net]
- 2. dissolutiontech.com [dissolutiontech.com]
- 3. Crystal violet assay [bio-protocol.org]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. ableweb.org [ableweb.org]
- 6. bioassaysys.com [bioassaysys.com]
- 7. Crystal violet-based assay for the assessment of bacterial biofilm formation in medical tubing - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. bmglabtech.com [bmglabtech.com]
- 9. enamine.net [enamine.net]
- 10. Shake-Flask Aqueous Solubility assay (Kinetic solubility) [protocols.io]
- To cite this document: BenchChem. [A Comparative Analysis of 4-Ethoxybenzoic Acid: Experimental Data vs. Computational Predictions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664171#cross-referencing-experimental-vs-predicted-properties-of-4-ethoxybenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com